

# Methylzinc Chloride: Key Properties & Safety Data

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## Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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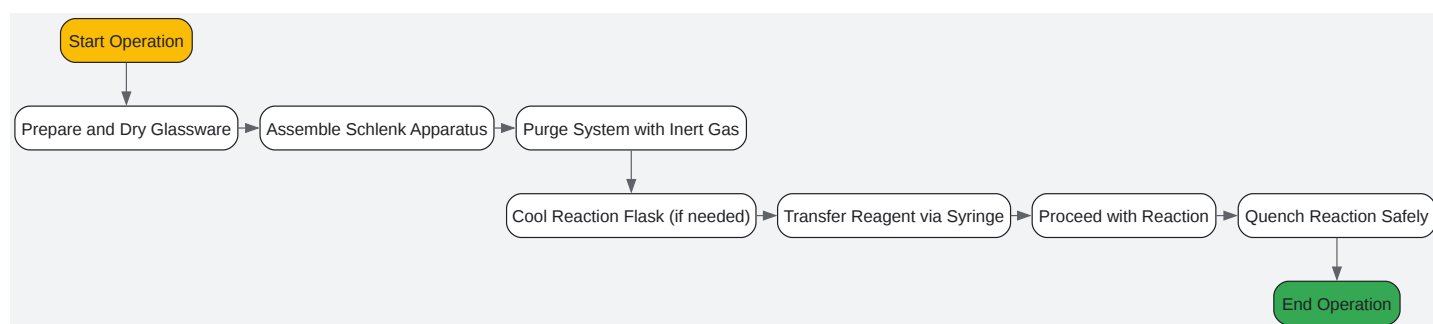
The table below summarizes the essential technical and safety information for a common commercial preparation of **methylzinc chloride** [1].

Property	Description / Value
Product Name	Methylzinc chloride solution [1]
CAS Number	5158-46-3 [1]
Physical Form	Liquid (solution) [1]
Concentration	2.0 M in Tetrahydrofuran (THF) [1]
Boiling Point	67 °C (for THF solvent) [1]
Density	1.033 g/mL at 25 °C [1]
Flash Point	-17 °C ( ~-1.4 °F) - closed cup [1]
Hazard Codes	Acute Toxicity, Carcinogenicity, Eye Damage, Flammable Liquid, Skin Corrosion, Target Organ Toxicity [1]
Target Organs	Respiratory system [1]

Property	Description / Value
Personal Protective Equipment (PPE)	Faceshields, Gloves, Goggles, type ABEK (EN14387) respirator filter [1]

## Experimental Workflow for Handling Air-Sensitive Reagents

Since detailed protocols for **methylzinc chloride** were not available, the following diagram outlines a general workflow for handling air- and moisture-sensitive reagents using standard Schlenk line and glovebox techniques. This represents best practices in the field.



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## Frequently Asked Questions (FAQs)

**Q1: What is the most critical safety hazard when working with methylzinc chloride solution?** The solution is highly **flammable** and has an extremely low flash point of  $-17^{\circ}\text{C}$  ( $1.4^{\circ}\text{F}$ ) [1]. All operations must

be performed under an inert atmosphere, away from any ignition sources such as hot plates, static electricity, or sparks.

**Q2: What type of personal protective equipment (PPE) is required?** The supplier mandates **faceshields, gloves, and goggles** for basic protection [1]. Due to the potential for damage to the respiratory system, the use of a **Type ABEK respirator** is also recommended for handling this substance [1].

**Q3: Can I use plastic syringes for reagent transfer?** No. The solvent, Tetrahydrofuran (THF), can permeate and degrade many types of plastics. You should always use **glass syringes** with tight-fitting metal needles for the transfer of this and similar organometallic reagents.

## Important Disclaimer on Information Gaps

The technical support information created here is based on a single supplier's data sheet [1]. A comprehensive troubleshooting guide could not be developed because the live search did not yield detailed experimental procedures, common failure modes, or specific case studies for **methylzinc chloride**.

For your specific experimental setup, I strongly recommend you:

- **Consult the full Safety Data Sheet (SDS)** from your chemical supplier.
- **Review the primary scientific literature** for detailed protocols using **methylzinc chloride** in reactions similar to yours.

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## References

1. 2.0M tetrahydrofuran 5158-46-3 Methylzinc chloride [sigmaaldrich.com]

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